

Synthesis of a C18H32N2O3S Biotin Analogue

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Compound of Interest		
Compound Name:	C18H32N2O3S	
Cat. No.:	B12619155	Get Quote

The synthesis of biotin analogues often involves modifications to the valeric acid side chain, the ureido ring, or the thiophene ring. To achieve the target molecular formula of **C18H32N2O3S**, a likely modification would be the elongation of the valeric acid side chain.

A plausible synthetic route could involve the coupling of biotin with a long-chain amine or alcohol. For instance, reacting the carboxylic acid group of biotin with an amino-containing linker.

Generalized Synthetic Workflow

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